

Application Notes and Protocols for Moxalactam Susceptibility Testing by Broth Microdilution

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Compound of Interest

Compound Name: Moxalactam

Cat. No.: B10761218

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Introduction

Moxalactam is a synthetic oxa- β -lactam antibiotic with a broad spectrum of activity against both Gram-positive and Gram-negative bacteria, including many anaerobic organisms.[1] It functions by inhibiting the synthesis of the bacterial cell wall, specifically by targeting penicillin-binding proteins (PBPs) that are essential for the final stages of peptidoglycan synthesis.[2][3] This disruption leads to a compromised cell wall and ultimately results in bacterial lysis. These application notes provide a detailed protocol for determining the minimum inhibitory concentration (MIC) of **Moxalactam** using the broth microdilution method, a standardized and widely accepted technique for antimicrobial susceptibility testing.

Important Note on Clinical Breakpoints: **Moxalactam** is an older antibiotic, and its inclusion in current clinical breakpoint tables from major standards development organizations like the Clinical and Laboratory Standards Institute (CLSI) and the European Committee on Antimicrobial Susceptibility Testing (EUCAST) is limited or absent. Historical data suggests tentative breakpoints, but for contemporary clinical interpretation, it is crucial to consult the latest versions of CLSI M100 and EUCAST breakpoint tables. For certain organisms, such as ESBL-producing Enterobacteriaceae, CLSI has recommended reporting **Moxalactam** as resistant.

Data Presentation

Historical Minimum Inhibitory Concentration (MIC) Breakpoints

The following table presents tentative MIC breakpoints for **Moxalactam** proposed in historical literature. These are not current clinical guidelines but are provided for research and informational purposes.

Category	MIC (µg/mL)
Susceptible	≤ 8
Intermediate	16 - 32
Resistant	≥ 64

(Source: Historical data from 1982)

Quality Control (QC) Ranges

Establishing appropriate quality control is critical for ensuring the accuracy and reproducibility of susceptibility testing. The following table includes historical MIC values for specific QC strains. It is essential to note that current CLSI and EUCAST QC tables may no longer list **Moxalactam**.

Quality Control Strain	MIC (µg/mL)	Testing Method
Bacteroides fragilis	0.5	Agar and Microdilution
Bacteroides thetaiotaomicron	8	Agar Dilution
Clostridium perfringens	0.063	Agar Dilution
Escherichia coli ATCC 25922	0.5	Broth Microdilution

(Source: Historical data from 1983 and a 2019 study)

In Vitro Activity of Moxalactam Against Selected Pathogens

The following table summarizes the in vitro activity of **Moxalactam** against a range of clinically relevant bacteria, as reported in various studies. MIC values can vary depending on the specific isolates and testing conditions.

Bacterial Species	Number of Isolates	MIC Range (µg/mL)	MIC50 (µg/mL)	MIC90 (µg/mL)
Escherichia coli	-	-	-	2
Klebsiella pneumoniae	-	-	-	32
Enterobacteriaceae	471	-	-	≤2
Pseudomonas aeruginosa	-	-	-	>16
Staphylococcus aureus	-	-	-	>16
(Source: Data compiled from multiple research articles)				

Experimental Protocols

Broth Microdilution Protocol for Moxalactam Susceptibility Testing

This protocol is based on the CLSI M07 guidelines for broth microdilution testing and is adapted for **Moxalactam**.

1. Preparation of **Moxalactam** Stock Solution:

- Calculate the amount of **Moxalactam** powder needed to prepare a stock solution of a specific concentration (e.g., 1280 µg/mL).

- Use the following formula: $\text{Weight (mg)} = (\text{Volume (mL)} \times \text{Concentration (}\mu\text{g/mL)}) / \text{Potency (}\mu\text{g/mg)}$. The potency is provided by the manufacturer.
- Aseptically dissolve the calculated weight of **Moxalactam** powder in a suitable sterile solvent as recommended by the manufacturer.
- Sterilize the stock solution by membrane filtration if necessary.

2. Preparation of Microdilution Plates:

- Prepare a series of two-fold dilutions of the **Moxalactam** stock solution in cation-adjusted Mueller-Hinton Broth (CAMHB).
- Dispense 50 μL of each **Moxalactam** dilution into the wells of a 96-well microtiter plate. The final volume in each well after adding the inoculum will be 100 μL .
- Include a growth control well (broth only, no antibiotic) and a sterility control well (broth only, no inoculum).

3. Inoculum Preparation:

- From a fresh (18-24 hour) culture plate, select 3-5 well-isolated colonies of the test organism.
- Suspend the colonies in a sterile saline or broth to achieve a turbidity equivalent to a 0.5 McFarland standard (approximately $1-2 \times 10^8$ CFU/mL).
- Within 15 minutes of preparation, dilute the standardized inoculum in CAMHB to achieve a final concentration of approximately 5×10^5 CFU/mL in each well of the microtiter plate.

4. Inoculation of Microdilution Plates:

- Add 50 μL of the diluted bacterial suspension to each well of the microtiter plate, including the growth control well. Do not inoculate the sterility control well.
- This will result in a final inoculum concentration of approximately 5×10^5 CFU/mL.

5. Incubation:

- Seal the microtiter plates to prevent evaporation.
- Incubate the plates at $35^{\circ}\text{C} \pm 2^{\circ}\text{C}$ in ambient air for 16-20 hours.

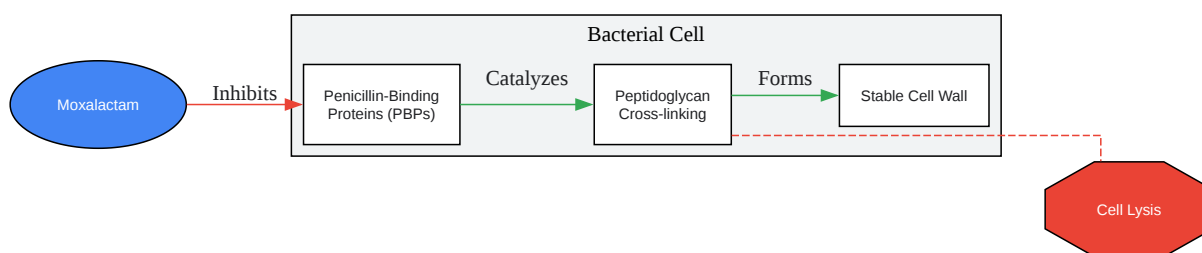
6. Reading and Interpreting Results:

- After incubation, examine the plates for bacterial growth (turbidity).
- The MIC is the lowest concentration of **Moxalactam** that completely inhibits visible growth of the organism.
- The growth control well should show distinct turbidity, and the sterility control well should remain clear.
- Interpret the MIC values based on the established (historical) breakpoints.

7. Quality Control:

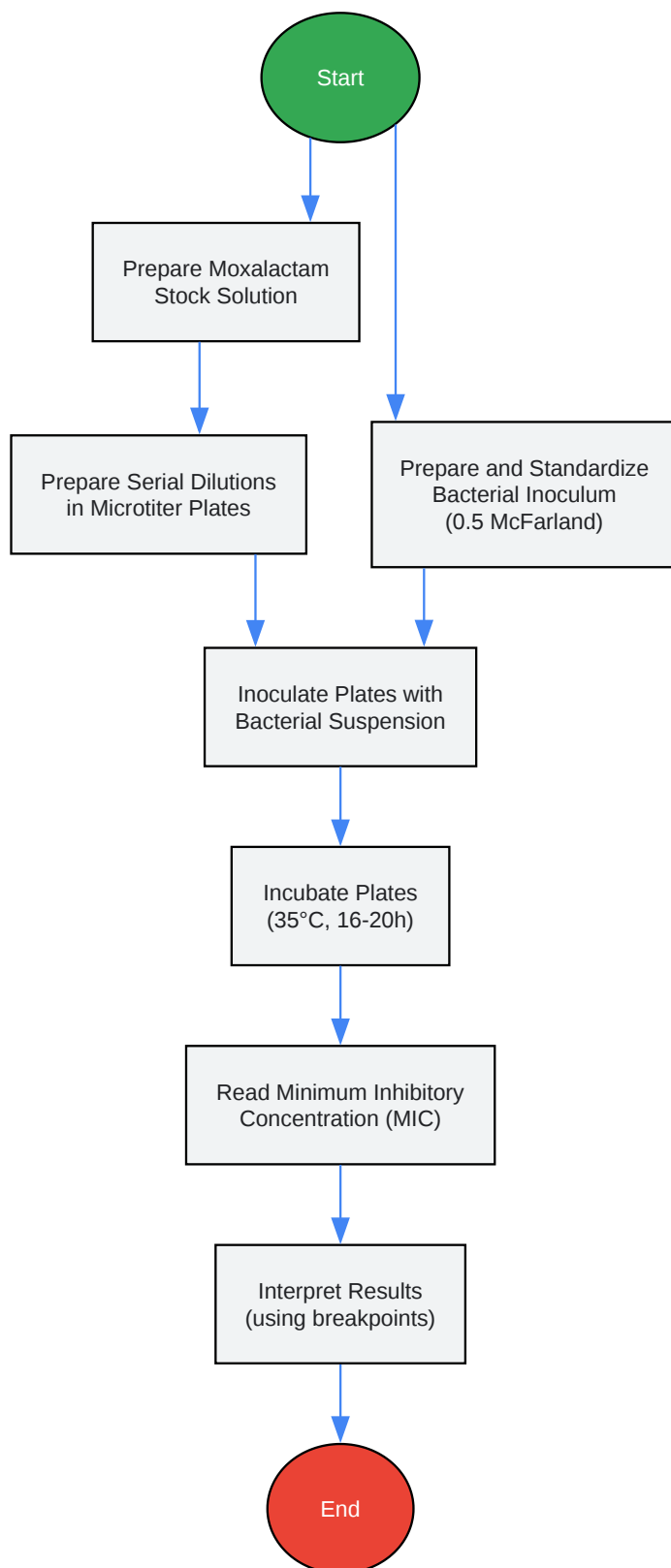
- Concurrently test the appropriate QC strains with known **Moxalactam** MIC values.
- The MIC results for the QC strains must fall within their acceptable ranges for the test results to be considered valid.

Visualizations



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Caption: Mechanism of action of **Moxalactam**.



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Caption: Broth microdilution workflow for **Moxalactam**.

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